

Technical Support Center: Long-Term Storage Solutions for Vesicles

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Compound of Interest

Compound Name: *Didodecyl hydrogen phosphate*

CAS No.: *7057-92-3*

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A Note from Your Senior Application Scientist:

Welcome to the technical support center for vesicle storage. This guide is designed for researchers, scientists, and drug development professionals who are working with lipid-based vesicle formulations. The term "DDHP vesicles" as specified in your query does not correspond to a standard, widely recognized acronym in scientific literature. It is possible that this refers to a proprietary formulation or a specific combination of lipids, such as a Dioleoyl-based lipid combined with a Headgroup-modified Phospholipid.

Given this ambiguity, this guide has been constructed based on the fundamental principles governing the stability of liposomes and lipid nanoparticles, which are broadly applicable. The core advice provided here will be invaluable for your "DDHP" formulation, but it is critical that you adapt these principles based on the specific chemical properties of your lipids (e.g., charge, saturation, pH sensitivity, phase transition temperature). True optimization will always require empirical validation for your unique system.

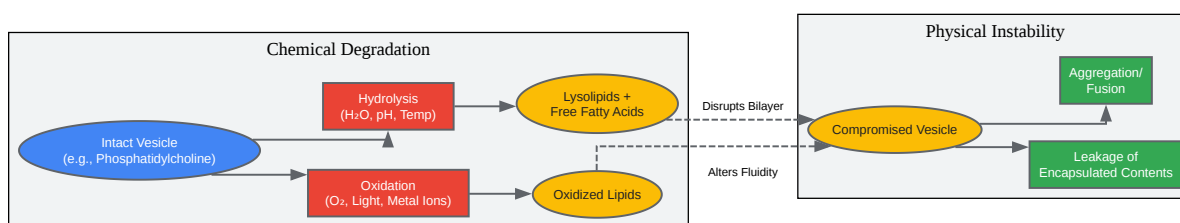
Part 1: Fundamental Principles of Vesicle Instability

Before troubleshooting storage issues, it is essential to understand the mechanisms that drive vesicle degradation. Long-term stability is a battle against both chemical and physical forces that seek to break down your carefully engineered nanoparticles.

Chemical Degradation Pathways

Chemical instability involves the covalent modification of the lipids themselves, leading to the formation of degradation byproducts that can compromise the vesicle's integrity and lead to leakage or changes in physical properties.^{[1][2]}

- **Hydrolysis:** This is one of the most common degradation pathways for liposomes, particularly those containing ester-linked phospholipids.^{[3][4]} Water molecules attack the ester bonds, cleaving the fatty acid chains from the glycerol backbone. This process generates lysophospholipids and free fatty acids, which act like detergents and can disrupt the bilayer, causing increased permeability and leakage of encapsulated contents.^{[1][3][5]} The rate of hydrolysis is highly dependent on pH and temperature.^{[2][3][4]}
- **Oxidation:** Lipids with unsaturated fatty acid chains are susceptible to oxidation.^[2] This process is often initiated by free radicals and can lead to a chain reaction that damages the lipid tails. Oxidized lipids can alter membrane fluidity, increase permeability, and even induce phase separation within the bilayer.^{[6][7][8]} The presence of trace metals and exposure to light can catalyze oxidation.^[2]



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Caption: Key Degradation Pathways for Lipid Vesicles.

Physical Instability Pathways

Physical instability refers to changes in the vesicle population's size, structure, or distribution without altering the chemical nature of the constituent lipids.

- **Aggregation and Fusion:** Vesicles can clump together (aggregate) or merge to form larger vesicles (fuse). This is a significant problem, especially during freezing and thawing, where the formation of ice crystals can force vesicles into close contact.[\[9\]](#)[\[10\]](#) Aggregation alters the particle size distribution and can affect the formulation's biodistribution and efficacy.
- **Leakage:** The loss of encapsulated material is a primary indicator of instability.[\[3\]](#) Leakage can be triggered by chemical degradation (e.g., formation of lysolipids) or by physical stresses, such as passing through the lipid's gel-to-liquid crystalline phase transition temperature (T_m) during storage or reconstitution.[\[11\]](#)

Part 2: Frequently Asked Questions (FAQs) for Long-Term Storage

This section addresses common questions regarding the long-term storage of vesicle formulations.

Q1: What is the best temperature for storing my aqueous vesicle suspension for short periods (days to weeks)?

A1: For short-term storage, refrigeration at 4-8°C is generally recommended.[\[3\]](#) Storing vesicles in an aqueous state at room temperature or higher significantly accelerates the rate of lipid hydrolysis.[\[4\]](#) It is critical not to freeze standard lipid suspensions unless a cryoprotectant is used. The formation of ice crystals can physically rupture the vesicles, leading to aggregation and loss of encapsulated contents.[\[3\]](#) For small unilamellar vesicles (SUVs), storage should be above their transition temperature for no longer than approximately 24 hours.[\[3\]](#) Large unilamellar vesicles (LUVs) may be stored for a longer period at 4-8°C.[\[3\]](#)

Q2: My colleague told me to just "flash freeze" my vesicles in liquid nitrogen. Is this a good long-term storage strategy?

A2: No, simply freezing a vesicle suspension, even rapidly, is a high-risk strategy. During the freezing process, ice crystals form, which creates mechanical stress on the lipid bilayers.[9][12] This can lead to vesicle rupture, fusion, and significant leakage of the encapsulated drug upon thawing.[11] This process is known as cryoinjury.[9] To successfully store vesicles in a frozen state (cryopreservation), the formulation must include cryoprotective agents (CPAs).

Q3: What are cryoprotectants and how do I choose one?

A3: Cryoprotectants are excipients that protect vesicles from damage during freezing.[9] They work primarily by forming a glassy, amorphous matrix at low temperatures (vitrification), which prevents the formation of damaging ice crystals.[12][13]

The most common and effective cryoprotectants are disaccharides like sucrose and trehalose.[3][14] The choice depends on your specific lipid composition and downstream application.

- Mechanism: These sugars are thought to replace water molecules at the lipid headgroups via hydrogen bonding, maintaining the proper spacing of phospholipids and preventing fusion and phase separation during dehydration (the "water replacement hypothesis").[15]
- Concentration: The effectiveness of cryoprotectants is concentration-dependent; higher concentrations generally offer better protection and reduce aggregation.[9][10][13] A common starting point is a sugar-to-lipid molar ratio of 5:1 to 10:1 or a final sugar concentration of around 100-250 mM.[14]

Cryoprotectant	Type	Typical Concentration	Key Advantages
Trehalose	Disaccharide	5-10% (w/v)	Excellent at forming a stable glass state; often considered the gold standard for lyophilization.[16]
Sucrose	Disaccharide	5-10% (w/v)	Highly effective and widely used; a reliable alternative to trehalose.[3][14]
Mannitol	Sugar Alcohol	1-5% (w/v)	Can act as a cryoprotectant and a bulking agent in lyophilization, but may crystallize.[10]
Glycerol	Polyol	5-20% (v/v)	A penetrating cryoprotectant, less commonly used for liposomes compared to sugars.

Q4: What is the difference between cryopreservation (frozen storage) and lyophilization (freeze-drying)? Which is better?

A4: Both are viable long-term storage strategies, but they produce different final products and have different advantages.

- Cryopreservation: Involves freezing the vesicle suspension in the presence of cryoprotectants and storing it at a very low temperature (typically -80°C). [16] The product remains a frozen solid.
- Lyophilization: Is a more complex process involving three steps: (1) freezing the vesicle-cryoprotectant mixture, (2) primary drying under vacuum to sublime the ice, and (3)

secondary drying to remove residual unfrozen water.[17] This results in a dry, porous "cake" or powder that is stored at refrigerated or room temperature.[17]

Comparison:

Feature	Cryopreservation (-80°C)	Lyophilization (Freeze-Drying)
Final Product	Frozen aqueous suspension	Dry, porous powder/cake
Stability	Good, but susceptible to freeze-thaw cycles.[16]	Excellent; greatly reduces hydrolysis and oxidation.[18][19]
Complexity	Simpler process	More complex, requires specialized equipment and cycle development.[11]
Storage Temp.	Ultra-low (-80°C)	Can often be stored at 4°C or room temperature.
Key Challenge	Preventing damage during freeze-thaw cycles.	Ensuring vesicle integrity during freezing, dehydration, and rehydration.[11]

Verdict: Lyophilization is often considered the superior method for achieving the longest shelf-life, as removing water virtually halts hydrolysis.[17][18] However, it is a more challenging and expensive process to develop. Frozen storage at -80°C with appropriate cryoprotectants is a very effective and more accessible alternative.

Q5: How does pH and buffer choice affect the long-term stability of my vesicles?

A5: The pH of your formulation is critical, as the rate of hydrolysis for many phospholipids is pH-dependent.[4] For most standard phosphatidylcholine-based liposomes, a pH of around 6.5-7.4 is optimal to minimize hydrolysis.[3][4] Deviating into acidic or basic conditions can significantly accelerate lipid degradation.

If your "DDHP" formulation contains pH-sensitive lipids (e.g., DOPE:CHEMS), the stability will be intrinsically linked to pH. These vesicles are designed to be stable at physiological pH (~7.4)

and destabilize at acidic pH. Therefore, storing them in a buffer that maintains a pH of 7.4 is crucial for preventing premature drug release.

Part 3: Troubleshooting Guide

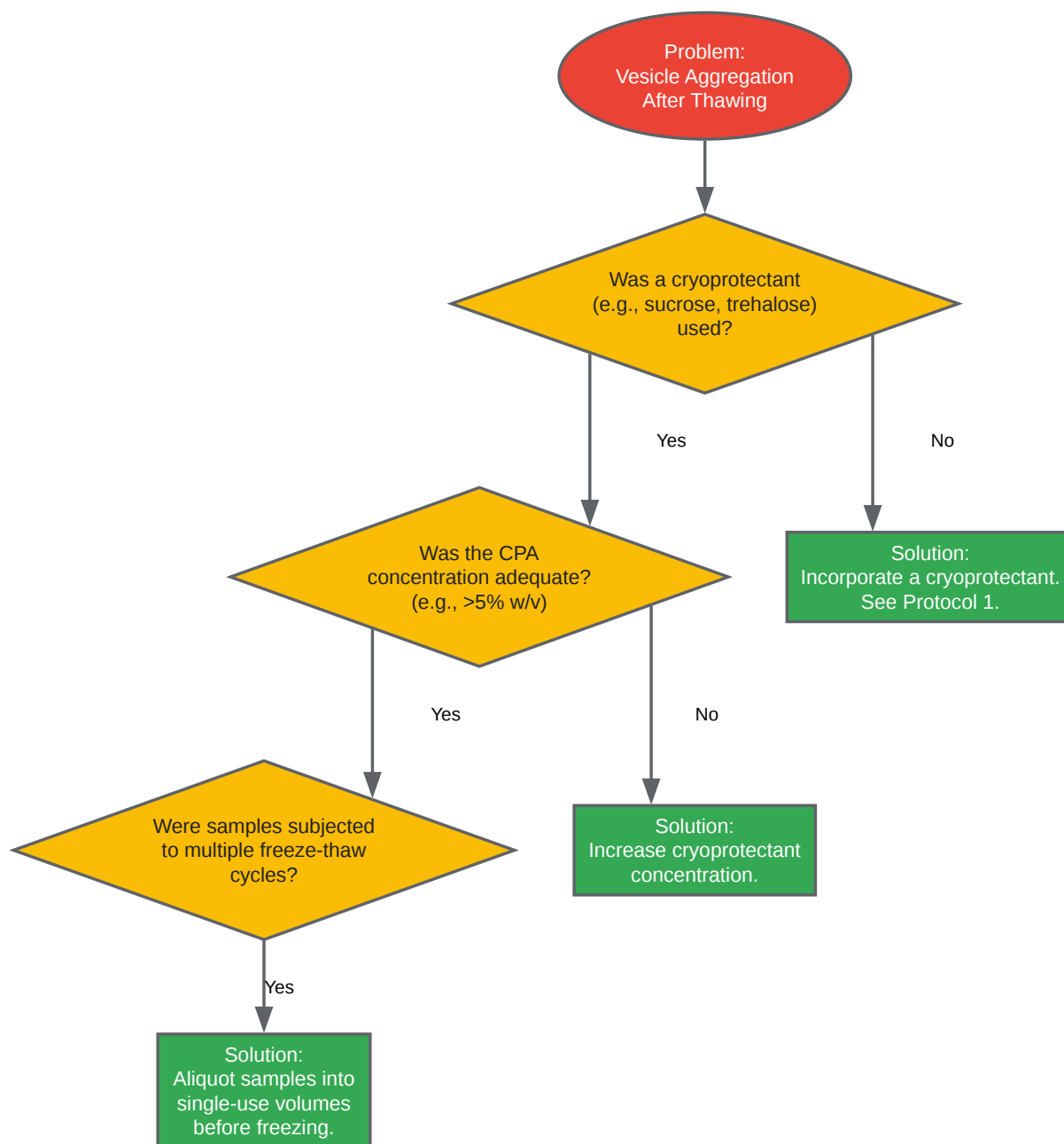
This section provides solutions to specific problems you may encounter during storage and handling.

Q1: I thawed my cryopreserved vesicles, and the solution is cloudy. My particle sizer shows a huge increase in size and polydispersity. What happened?

A1: This is a classic sign of aggregation and fusion during the freeze-thaw cycle. The cloudiness is due to the formation of large, light-scattering aggregates.

- Root Cause 1: Inadequate Cryoprotection. The most likely cause is that either no cryoprotectant was used, or the concentration was too low. Without sufficient cryoprotectant, ice crystals formed and forced the vesicles together, causing them to fuse.[\[9\]](#)[\[10\]](#)
- Root Cause 2: Slow Freezing Rate. For many formulations, a rapid freezing rate (e.g., plunging into liquid nitrogen) is beneficial as it promotes the formation of smaller ice crystals, which are less damaging. However, the optimal freezing rate can be formulation-dependent.
- Root Cause 3: Multiple Freeze-Thaw Cycles. Subjecting vesicles to repeated freeze-thaw cycles is highly detrimental and is known to decrease particle concentration and increase aggregation.[\[16\]](#)

Solution Workflow:



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Caption: Troubleshooting Vesicle Aggregation After Thawing.

Q2: My lyophilized cake is collapsed and gummy, and it won't reconstitute into a uniform suspension. What went wrong?

A2: This indicates a failed lyophilization cycle, often due to an improper formulation or incorrect processing parameters.

- Root Cause 1: Collapse Temperature Exceeded. Every formulation has a critical temperature (the glass transition temperature of the maximal freeze-concentrate, T_g' , or the eutectic melting temperature, T_{eu}) below which it must be kept during primary drying to maintain its structure. If the product temperature exceeded this value, the frozen matrix lost its structure and "collapsed".
- Root Cause 2: Insufficient Lyoprotectant. The lyoprotectant (e.g., trehalose, sucrose) not only protects the vesicles but also forms the structure of the cake.^[17] Insufficient amounts can lead to a poor cake structure. Mannitol is often added as a "bulking agent" to improve cake appearance, but it can crystallize and may not offer the best protection alone.^[10]
- Root Cause 3: Inadequate Secondary Drying. If residual moisture content is too high, the cake can be unstable and prone to collapse over time, even during storage.

Solutions:

- Characterize Your Formulation: Use Differential Scanning Calorimetry (DSC) to determine the collapse temperature (T_g') of your formulation. The shelf temperature during primary drying must be set to keep the product temperature safely below this value.
- Optimize Lyoprotectant Concentration: Ensure you are using a sufficient concentration of a good glass-forming sugar like trehalose or sucrose. A 10% (w/v) concentration is a robust starting point.
- Develop a Proper Lyophilization Cycle: The freezing rate, primary drying temperature/pressure, and secondary drying time/temperature must all be optimized for your specific formulation. This is a complex process and often requires iterative development.

Q3: I'm storing my vesicles at 4°C, but my encapsulated drug is leaking out over a few weeks. How can I improve retention?

A3: Drug leakage at 4°C is typically due to slow, progressive destabilization of the bilayer.

- **Root Cause 1: Lipid Hydrolysis.** As mentioned, hydrolysis creates lysolipids that disrupt the membrane.^{[1][3]} This is a time and temperature-dependent process. While 4°C slows it down, it doesn't stop it.
- **Root Cause 2: Unstable Lipid Composition.** The choice of phospholipids greatly impacts membrane stability. Liposomes made from lipids with a low phase transition temperature (T_m), such as those with unsaturated acyl chains, tend to be more "leaky" than those made from saturated lipids with a high T_m (e.g., DSPC).^[5]
- **Root Cause 3: Lack of Cholesterol.** Cholesterol is a crucial membrane component that modulates fluidity and can decrease the permeability of the bilayer to encapsulated molecules, thereby improving stability and reducing leakage.^[11]

Solutions:

- **Switch to Long-Term Storage:** For storage beyond a week or two, 4°C is often insufficient. You must switch to either cryopreservation at -80°C or lyophilization to halt the chemical and physical degradation processes.
- **Reformulate for Stability:** If possible, incorporate cholesterol into your formulation at a molar ratio of 30-40%.^[11] Consider using lipids with higher phase transition temperatures (saturated lipids) if your application allows.
- **Check for Oxidation:** If your lipids are unsaturated, ensure you are protecting them from light and consider purging your buffers with an inert gas (like argon or nitrogen) to remove dissolved oxygen. The addition of a lipid-soluble antioxidant like alpha-tocopherol can also be beneficial.^{[2][3]}

Part 4: Experimental Protocols

Protocol 1: Cryopreservation of Vesicle Suspensions

This protocol describes a general method for preparing and freezing vesicle suspensions for long-term storage at -80°C.

Materials:

- Vesicle suspension in an appropriate buffer (e.g., HEPES, PBS).
- Sterile, aqueous cryoprotectant stock solution (e.g., 20% w/v trehalose or sucrose).
- Cryovials suitable for -80°C storage.
- -80°C freezer.

Methodology:

- Determine Final Concentrations: Decide on the final concentration of your vesicles and the cryoprotectant. A final cryoprotectant concentration of 10% (w/v) is a robust starting point.
- Prepare Cryoprotected Suspension:
 - Example: To prepare 1 mL of final suspension, gently mix 0.5 mL of your vesicle suspension with 0.5 mL of the 20% cryoprotectant stock solution.
 - Causality: It is crucial that the cryoprotectant is present both inside and outside the vesicles for optimal protection. If your drug encapsulation method involves removing the external buffer (e.g., via dialysis or size exclusion chromatography), the cryoprotectant should be added to the buffer before vesicle formation or added to the final suspension and allowed to equilibrate.
- Aliquot Samples: Dispense the cryoprotected vesicle suspension into single-use cryovials. This is a critical step to avoid damaging freeze-thaw cycles.[\[16\]](#)
- Freezing:
 - Rapid Freezing (Recommended): Snap-freeze the cryovials by directly placing them in a -80°C freezer or by first plunging them into liquid nitrogen until frozen, then transferring to -80°C for storage.
 - Slow Freezing: Some controlled-rate freezers allow for slow cooling, which can be optimal for certain cell types but is generally less common for liposomes. The optimal rate should be determined empirically.
- Storage: Store the vials upright in a designated freezer box at -80°C.

- Thawing for Use: To use a sample, remove one vial and thaw it rapidly in a 37°C water bath until just thawed. Gently mix before use. Do not re-freeze any unused portion.

Protocol 2: Lyophilization of Vesicles

This protocol provides a basic framework. Note that developing a successful lyophilization cycle is complex and requires specialized equipment and optimization.[\[11\]](#)

Materials:

- Vesicle suspension containing a lyoprotectant (e.g., 10% w/v trehalose).
- Lyophilization vials and stoppers.
- A shelf freeze-dryer.

Methodology:

- Formulation: Prepare the vesicle suspension in a buffer containing the chosen lyoprotectant, as described in Protocol 1. Trehalose is highly recommended for lyophilization.[\[16\]](#)
- Fill and Load: Dispense the liquid formulation into lyophilization vials. Place the vials on the shelves of the freeze-dryer. Place partially inserted stoppers on top of the vials.
- Freezing Step: Cool the shelves to freeze the product. A typical target is -40°C to -50°C, held for several hours to ensure the product is completely frozen solid. The freezing rate can impact vesicle stability.[\[11\]](#)
- Primary Drying (Sublimation):
 - Pull a deep vacuum on the chamber (e.g., 100-200 mTorr).
 - Raise the shelf temperature to a point that is safely below the formulation's collapse temperature (e.g., -20°C to -10°C).
 - Causality: This step removes the frozen water (ice) through sublimation (solid to gas). It is the longest step and must be done without melting the product to maintain cake structure.[\[17\]](#)

- Secondary Drying (Desorption):
 - After all the ice has sublimated, raise the shelf temperature further (e.g., to 20°C or higher) while maintaining the vacuum.
 - Causality: This step removes the remaining, unfrozen water that is bound to the solute and vesicles. This is critical for achieving low residual moisture and ensuring long-term stability.[\[17\]](#)
- Stoppering and Storage: Once drying is complete, the chamber is backfilled with an inert gas (like nitrogen), and the shelves are raised to fully stopper the vials under vacuum. Vials are then removed, crimped, and stored at the recommended temperature (e.g., 4°C or room temperature).
- Reconstitution: To use, add the appropriate volume of sterile water or buffer and gently swirl to dissolve the cake. Avoid vigorous shaking, which can damage the rehydrated vesicles. The reconstituted product should be a uniform suspension.

References

- Al-kassas, R., et al. (2022). The Role of Cryoprotective Agents in Liposome Stabilization and Preservation. MDPI. [\[Link\]](#)
- Al-kassas, R., et al. (2022). The Role of Cryoprotective Agents in Liposome Stabilization and Preservation. PubMed. [\[Link\]](#)
- Boafu, F., et al. (2023). Enhancing the preservation of liposomes: The role of cryoprotectants, lipid formulations and freezing approaches. ResearchGate. [\[Link\]](#)
- Tan, S., et al. (2022). The Role of Cryoprotective Agents in Liposome Stabilization and Preservation. ResearchGate. [\[Link\]](#)
- Al-kassas, R., et al. (2022). The Role of Cryoprotective Agents in Liposome Stabilization and Preservation. OUCI. [\[Link\]](#)
- Avanti Polar Lipids. How Should I Store My Liposomes?. Avanti Research. [\[Link\]](#)

- Crommelin, D.J.A. & Storm, G. (2006). Hydrolysis of Phospholipids in Liposomes and Stability- Indicating Analytical Techniques. CRC Press. [\[Link\]](#)
- Bentham Science Publisher. Chapter - Lipid Oxidation and Hydrolysis. Bentham Science. [\[Link\]](#)
- van Bommel, E.M.G., et al. (1995). Physical (in) stability of liposomes upon chemical hydrolysis: the role of lysophospholipids and fatty acids. The Hebrew University of Jerusalem. [\[Link\]](#)
- Montanari, E., et al. (2018). Lyophilization of Liposomal Formulations: Still Necessary, Still Challenging. PMC - NIH. [\[Link\]](#)
- Suades, A., et al. (2005). Oxidized phospholipids induce phase separation in lipid vesicles. PubMed. [\[Link\]](#)
- Cleveland, T.E., et al. (2023). Particle Metrology Approach to Understanding How Storage Conditions Affect Long-Term Liposome Stability. ACS Publications. [\[Link\]](#)
- Suades, A., et al. (2005). Oxidized phospholipids induce phase separation in lipid vesicles. CORE. [\[Link\]](#)
- Purohit, H., et al. (2023). Influence of pH on liposome stability. ResearchGate. [\[Link\]](#)
- MDPI. (2022). Extracellular Vesicle Abundance, but Not a High Aggregation-Prone Peptide Cargo, Is Associated with Dihydroartemisinin Exposure in Plasmodium falciparum. MDPI. [\[Link\]](#)
- Chen, P., et al. (2014). Low levels of lipid oxidation radically increase the passive permeability of lipid bilayers. NIH. [\[Link\]](#)
- Lin, C., et al. (2009). Investigation on the aggregation behaviors of DDAB/NaDEHP catanionic vesicles in the absence and presence of a negatively charged polyelectrolyte. PubMed. [\[Link\]](#)
- ResearchGate. (2024). Effect of Freezing Rate on the Stability of Liposomes During Freeze-Drying and Rehydration. ResearchGate. [\[Link\]](#)

- St-onge, D., et al. (2014). Long Term Storage of Lyophilized Liposomal Formulations. PMC - NIH. [\[Link\]](#)
- NIH. (2023). Lipid Peroxidation Drives Liquid–Liquid Phase Separation and Disrupts Raft Protein Partitioning in Biological Membranes. NIH. [\[Link\]](#)
- Islam, M.A., et al. (2021). A pH-sensitive liposome formulation of a peptidomimetic-Dox conjugate for targeting HER2 + cancer. PMC - NIH. [\[Link\]](#)
- Saffari, M., et al. (2021). Post-Processing Techniques for the Improvement of Liposome Stability. MDPI. [\[Link\]](#)
- Montanari, E., et al. (2018). (PDF) Lyophilization of Liposomal Formulations: Still Necessary, Still Challenging. ResearchGate. [\[Link\]](#)
- Crowe, J.H., et al. (1999). Methods of dehydrating, storing and rehydrating liposomes.
- Alvi, S.S., et al. (2022). pH-Sensitive Liposomes for Enhanced Cellular Uptake and Cytotoxicity of Daunorubicin in Melanoma (B16-BL6) Cell Lines. PMC - NIH. [\[Link\]](#)
- ResearchGate. (2015). Strategy of inferring pH sensitivity of the anionic liposomes at acidic pH.. ResearchGate. [\[Link\]](#)
- Moghddam, S.M.H., et al. (2013). The Effects of Lyophilization on the Physico-Chemical Stability of Sirolimus Liposomes. NIH. [\[Link\]](#)
- Deshpande, P.P., et al. (2007). Lyophilized liposome formulations and method.
- Suades, A., et al. (2005). Oxidized phospholipids induce phase separation in lipid vesicles. ResearchGate. [\[Link\]](#)
- Oorni, K., et al. (2000). Aggregation, fusion, and vesicle formation of modified low density lipoprotein particles: molecular mechanisms and effects on matrix interactions. PubMed. [\[Link\]](#)
- MDPI. (2022). Development of Long-Term Stability of Enveloped rVSV Viral Vector Expressing SARS-CoV-2 Antigen Using a DOE-Guided Approach. MDPI. [\[Link\]](#)

- Bailey, G.W. & Gingell, D. (2010). Lipid Vesicle Aggregation Induced by Cooling. PMC - NIH. [\[Link\]](#)
- Mahdipour, M., et al. (2024). Different storage and freezing protocols for extracellular vesicles: a systematic review. Stem Cell Research & Therapy. [\[Link\]](#)
- Mahdipour, M., et al. (2024). Different storage and freezing protocols for extracellular vesicles: a systematic review. PMC. [\[Link\]](#)
- MDPI. (2022). Degradation Mechanism of Autophagy-Related Proteins and Research Progress. MDPI. [\[Link\]](#)
- Kusuma, G.D., et al. (2018). To Protect and to Preserve: Novel Preservation Strategies for Extracellular Vesicles. Frontiers. [\[Link\]](#)
- El-Derby, S., et al. (2020). Preservation techniques of stem cells extracellular vesicles: a gate for manufacturing of clinical grade therapeutic extracellular vesicles and long-term clinical trials. PubMed. [\[Link\]](#)
- PubMed. (2023). Degradation of extracellular and membrane proteins in targeted therapy: Status quo and quo vadis. PubMed. [\[Link\]](#)
- Kusuma, G.D., et al. (2018). To Protect and to Preserve: Novel Preservation Strategies for Extracellular Vesicles. ScienceOpen. [\[Link\]](#)
- PubMed. (2022). Degradation Mechanism of Autophagy-Related Proteins and Research Progress. PubMed. [\[Link\]](#)
- Wiley Online Library. (2022). Considerations for extracellular vesicle and lipoprotein interactions in cell culture assays. Wiley Online Library. [\[Link\]](#)
- PubMed. (2019). Extracellular vesicles degradation pathway based autophagy lysosome pathway. PubMed. [\[Link\]](#)
- PMC. (2019). Extracellular vesicles degradation pathway based autophagy lysosome pathway. PMC. [\[Link\]](#)

- Raschle, T., et al. (2014). Long-Term Stability of a Vaccine Formulated with the Amphipol-Trapped Major Outer Membrane Protein from Chlamydia trachomatis. PMC - NIH. [[Link](#)]
- Raschle, T., et al. (2014). Long-term stability of a vaccine formulated with the amphipol-trapped major outer membrane protein from Chlamydia trachomatis. PubMed. [[Link](#)]
- Decaro, N., et al. (2012). Long-term viremia and fecal shedding in pups after modified-live canine parvovirus vaccination. PubMed Central. [[Link](#)]
- MetroVet Veterinary Clinic. (2022). DHPP Vaccine for Dogs: What is it and When to Get It. MetroVet Veterinary Clinic. [[Link](#)]

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Sources

- 1. 1,4-Dihydropyridine Antihypertensive Drugs: Recent Advances in Photostabilization Strategies - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 2. researchgate.net [researchgate.net]
- 3. Anticancer Drug-Phospholipid Conjugate for Enhancement of Intracellular Drug Delivery - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 4. pH-Responsive Liposomes of Dioleoyl Phosphatidylethanolamine and Cholesteryl Hemisuccinate for the Enhanced Anticancer Efficacy of Cisplatin - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 5. Liposomes: structure, composition, types, and clinical applications - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 6. mdpi.com [mdpi.com]
- 7. ddpharmapvtltd.com [ddpharmapvtltd.com]
- 8. What is the DHPP vaccine for dogs? | Spring House Animal Hospital [springhouseanimalhospital.com]
- 9. doctorsfinder.in [doctorsfinder.in]

- [10. researchgate.net \[researchgate.net\]](#)
- [11. Phospholipid - Wikipedia \[en.wikipedia.org\]](#)
- [12. allacronyms.com \[allacronyms.com\]](#)
- [13. researchgate.net \[researchgate.net\]](#)
- [14. m.youtube.com \[m.youtube.com\]](#)
- [15. dyeranimalclinic.com \[dyeranimalclinic.com\]](#)
- [16. m.youtube.com \[m.youtube.com\]](#)
- [17. Liposome composition in drug delivery design, synthesis, characterization, and clinical application - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [18. DHPP Vaccination for Dogs \(5-in-1 Vaccine\): What To Know | PetMD \[petmd.com\]](#)
- [19. DHPP \(Distemper, Hepatitis, Parainfluenza, Parvo\) \[polosprings.com\]](#)
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